

# Synthesis and manufacturing process of Fensulfothion

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## Compound of Interest

Compound Name: **Fensulfothion**

Cat. No.: **B1672535**

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## A Technical Overview of Fensulfothion

It is important to note that providing a detailed, in-depth guide on the synthesis and manufacturing of **Fensulfothion** is restricted due to its classification as a highly toxic and extremely hazardous substance.<sup>[1]</sup> This document will provide a high-level overview of its chemical properties, mechanism of action, and general synthesis principles from a public safety and educational perspective, based on available information.

**Fensulfothion** is an organophosphate insecticide and nematicide.<sup>[1][2]</sup> Its chemical formula is C<sub>11</sub>H<sub>17</sub>O<sub>4</sub>PS<sub>2</sub>.<sup>[1]</sup> It appears as an oily yellow or brown liquid and is used to control a variety of pests, including insects and nematodes, on crops such as corn, onions, and pineapple.<sup>[1][2]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fensulfothion** is presented below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>17</sub> O <sub>4</sub> PS <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	308.35 g·mol <sup>-1</sup>	<a href="#">[1]</a>
Appearance	Brown liquid or yellow oil	<a href="#">[1]</a>
Density	1.20 g/mL (at 20°C)	<a href="#">[1]</a>
Boiling Point	138-141°C at 0.01 mmHg	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Water	0.2% (at 25°C)	<a href="#">[1]</a>

## General Synthesis Approach

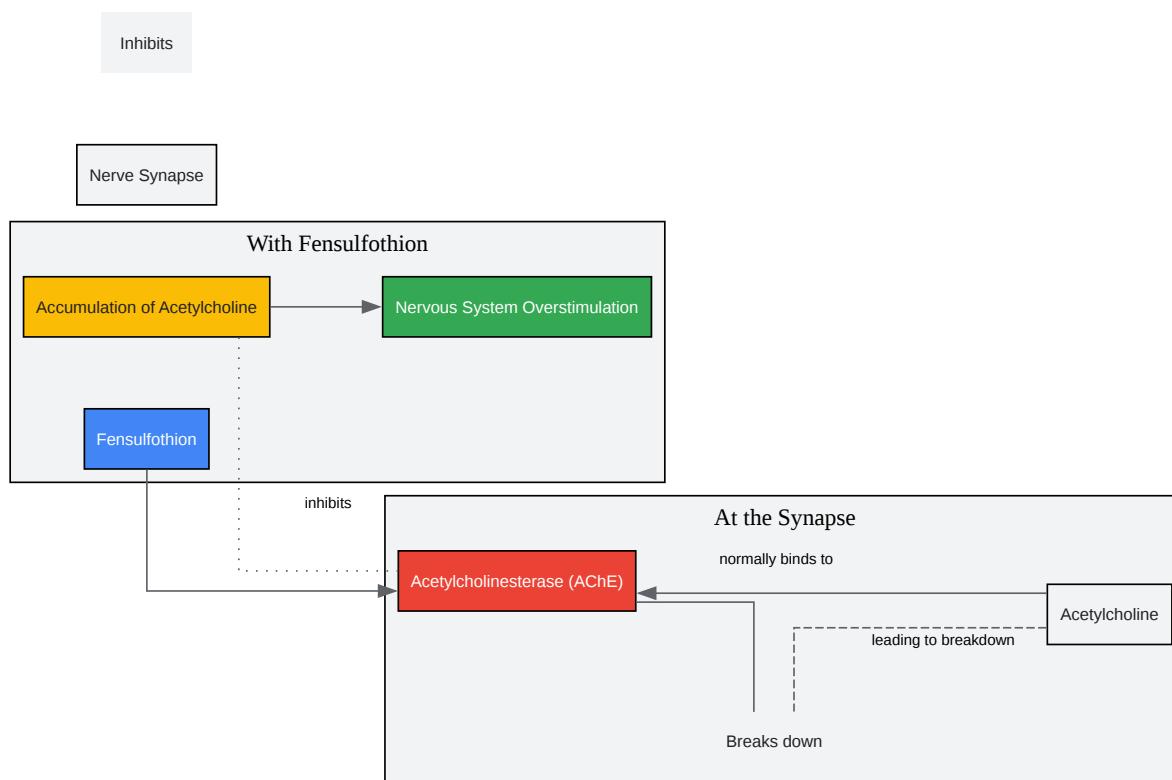
The commercial synthesis of **Fensulfothion** generally involves the esterification of O,O-diethyl phosphorothioic acid with 4-(methylsulfinyl)phenol.[\[5\]](#) This reaction is typically carried out in an organic solvent and in the presence of a base to neutralize the acidic byproduct, which helps to ensure a high yield and purity of the final product.[\[5\]](#)

## Mechanism of Action

**Fensulfothion** functions as an acetylcholinesterase (AChE) inhibitor.[\[1\]](#)[\[2\]](#) Acetylcholinesterase is a crucial enzyme in the nervous system responsible for breaking down the neurotransmitter acetylcholine. By inhibiting this enzyme, **Fensulfothion** causes an accumulation of acetylcholine at nerve junctions.[\[3\]](#) This leads to overstimulation of the nervous system, resulting in paralysis and ultimately death of the target pest.[\[6\]](#)

It is important to note that the oxidized form of **Fensulfothion**, known as **Fensulfothion** oxon, is a more potent inhibitor of acetylcholinesterase.[\[4\]](#)[\[6\]](#)

Below is a simplified diagram illustrating the mechanism of action.

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Caption: Simplified diagram of **Fensulfothion**'s mechanism of action.

## Toxicity and Safety

**Fensulfothion** is highly toxic to humans and other non-target organisms.<sup>[3]</sup> Exposure can occur through inhalation, ingestion, or skin contact.<sup>[7]</sup> Symptoms of acute exposure are characteristic of organophosphate poisoning and can include headache, dizziness, blurred

vision, muscle twitching, nausea, and in severe cases, respiratory failure and death.<sup>[7][8]</sup> Due to its high toxicity, it is classified as an extremely hazardous substance.<sup>[1]</sup>

The handling and application of **Fensulfothion** require strict safety protocols, including the use of personal protective equipment such as respirators, protective clothing, and gloves.<sup>[3][7]</sup>

## Environmental Fate

**Fensulfothion** degrades in the environment through processes like microbial degradation and hydrolysis.<sup>[3]</sup> Its half-life in soil can range from a few days to several weeks, depending on the soil type and conditions.<sup>[3]</sup> In aquatic environments, it also degrades relatively quickly.<sup>[3]</sup> However, due to its high toxicity, even at low concentrations, it poses a significant risk to aquatic life and other wildlife.<sup>[3]</sup>

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